An In-depth Technical Guide to Tetraoctadecylammonium Perchlorate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Tetraoctadecylammonium perchlorate*
CAS No.:	*139653-59-1*
Cat. No.:	*B144048*

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A Note on a Niche Compound: Information on **tetraoctadecylammonium perchlorate** is not readily available in public chemical databases. This guide has been constructed by leveraging established chemical principles and data from analogous long-chain quaternary ammonium salts and perchlorate compounds to provide a robust theoretical and practical framework for researchers, scientists, and drug development professionals.

Introduction and Core Concepts

Tetraoctadecylammonium perchlorate is a quaternary ammonium salt characterized by a central nitrogen atom covalently bonded to four octadecyl (C18) chains, with a perchlorate anion (ClO_4^-) providing the charge balance. The defining feature of this molecule is its pronounced amphiphilic nature, stemming from the long, hydrophobic alkyl chains and the charged cationic head. This structure suggests its utility in applications requiring surface activity, phase-transfer catalysis in nonpolar environments, and as a component in specialized materials. While a specific CAS number for **tetraoctadecylammonium perchlorate** is not indexed in major public databases, it can be logically identified within the framework of chemical registration.

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Physicochemical Properties: An Extrapolated View

The exact physical and chemical properties of **tetraoctadecylammonium perchlorate** have not been extensively documented. However, by examining related long-chain quaternary ammonium compounds, such as tetraoctadecylammonium bromide, and considering the influence of the perchlorate anion, we can extrapolate a set of expected properties.

Property	Estimated Value / Description	Rationale and Causality
Molecular Formula	$C_{72}H_{148}ClNO_4$	Based on four C18 alkyl chains, one nitrogen atom, and one perchlorate anion.
Molecular Weight	~1183.3 g/mol	Calculated from the molecular formula.
Appearance	White to off-white waxy solid	Long alkyl chains typically impart a waxy or solid nature at room temperature.
Solubility	Insoluble in water. Soluble in nonpolar organic solvents (e.g., hexane, toluene) and some polar aprotic solvents.	The four C18 chains create a dominant nonpolar character, making it highly hydrophobic.
Melting Point	Expected to be relatively low for an ionic compound, likely in the range of 60-90°C.	The large, flexible alkyl chains disrupt efficient crystal packing, lowering the melting point compared to smaller quaternary ammonium salts.
Thermal Stability	Decomposes upon strong heating.	Perchlorate salts are strong oxidizers and can decompose, potentially explosively, especially in the presence of organic material.[1]

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Synthesis of Tetraoctadecylammonium Perchlorate: A Validated Protocol

The synthesis of **tetraoctadecylammonium perchlorate** can be reliably achieved through a salt metathesis (ion exchange) reaction, a common and efficient method for preparing quaternary ammonium salts with specific counter-ions. The most direct pathway involves the reaction of a tetraoctadecylammonium halide (e.g., bromide) with a soluble perchlorate salt.

Principle of Synthesis: The Driving Force of Precipitation

This synthesis leverages the differential solubility of the reactants and products. By selecting a solvent system in which the desired **tetraoctadecylammonium perchlorate** is less soluble than the starting materials and the halide salt byproduct, the reaction can be driven to completion by the precipitation of the product.

Experimental Protocol: Salt Metathesis Reaction

Materials:

- Tetraoctadecylammonium bromide
- Sodium perchlorate (or another soluble perchlorate salt)
- Ethanol (or another suitable solvent)
- Deionized water

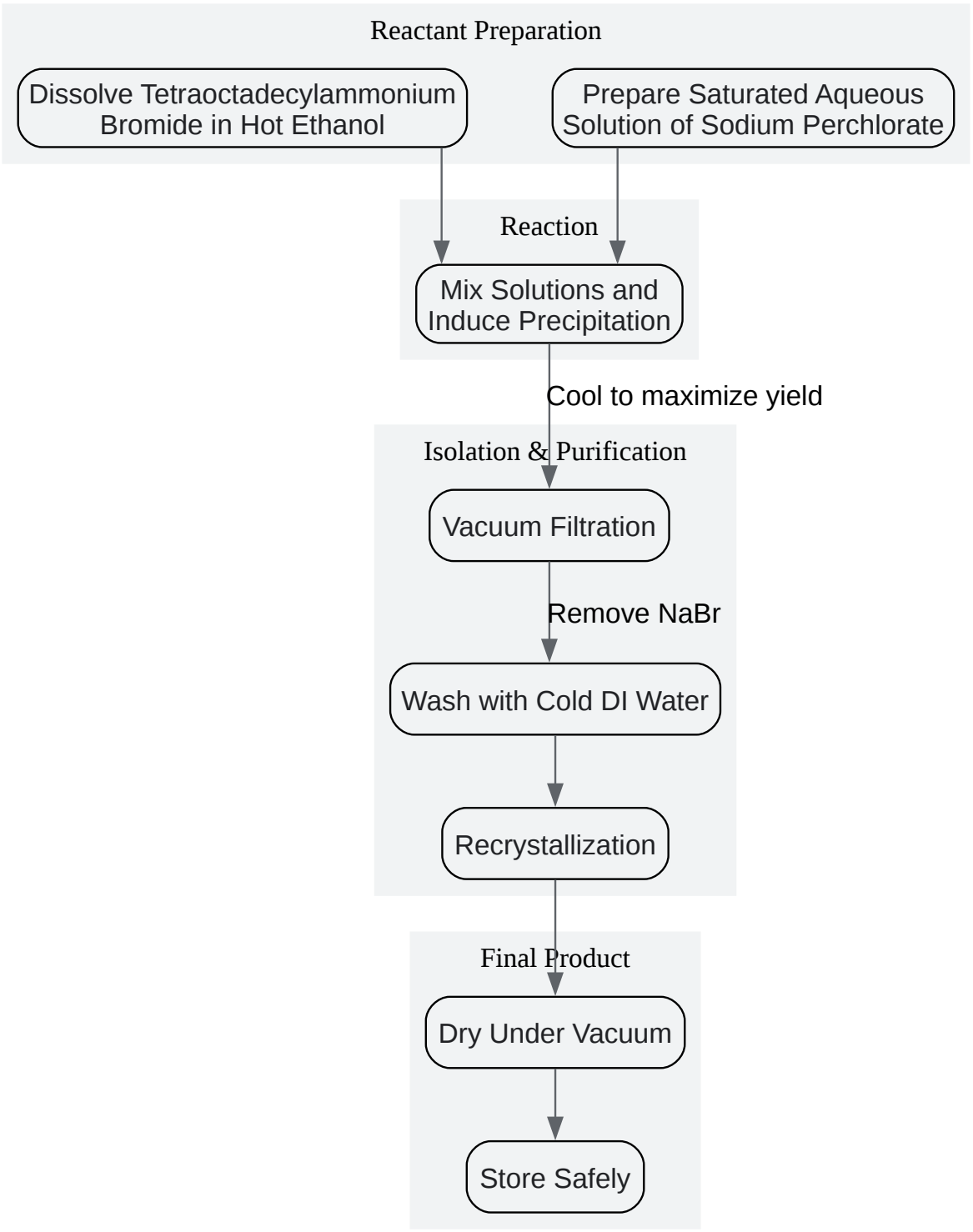
Step-by-Step Methodology:

- Dissolution of Reactants:
  - In a reaction vessel, dissolve tetraoctadecylammonium bromide in a minimal amount of hot ethanol. The heat is necessary to ensure complete dissolution of the long-chain ammonium salt.
  - In a separate vessel, prepare a saturated aqueous solution of sodium perchlorate.

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- Reaction and Precipitation:
  - While stirring the tetraoctadecylammonium bromide solution, slowly add the sodium perchlorate solution dropwise.
  - The formation of a white precipitate (**tetraoctadecylammonium perchlorate**) should be observed as it is less soluble in the mixed solvent system than sodium bromide.
- Isolation and Purification:
  - After the addition is complete, continue stirring the mixture while allowing it to cool to room temperature, and then further cool in an ice bath to maximize precipitation.
  - Collect the precipitate by vacuum filtration.
  - Wash the collected solid with cold deionized water to remove the soluble sodium bromide byproduct.
  - Further purify the product by recrystallization from a suitable solvent, such as ethanol or acetone, to remove any remaining impurities.
- Drying and Storage:
  - Dry the purified product under vacuum at a low temperature (e.g., 40-50°C) to remove residual solvent. Caution: Do not heat excessively due to the energetic nature of perchlorates.[1]
  - Store the final product in a tightly sealed container, away from combustible materials and sources of ignition.

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Caption: Workflow for the synthesis of **tetraoctadecylammonium perchlorate**.

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Applications in Research and Development

The unique molecular structure of **tetraoctadecylammonium perchlorate** suggests its utility in several specialized areas, primarily driven by its surface-active properties and its ability to function in nonpolar environments.

- Phase-Transfer Catalysis: In reactions involving immiscible aqueous and organic phases, quaternary ammonium salts act as phase-transfer catalysts.[2] They transport anionic reagents from the aqueous phase into the organic phase, where the reaction with an organic substrate can occur. The four long octadecyl chains would make this compound particularly effective in highly nonpolar organic solvents, where it can form stable ion pairs with the reactant anion.

- Surfactants and Material Science: Long-chain quaternary ammonium compounds are known for their surfactant properties and are used to modify surfaces, form micelles, and act as templates for the synthesis of mesoporous materials.[3] The large steric bulk and hydrophobicity of the tetraoctadecylammonium cation could be leveraged in the creation of novel nanomaterials or as a component in specialized ionic liquids.[4]

- Antimicrobial Research: Quaternary ammonium compounds, especially those with long alkyl chains, are widely recognized for their antimicrobial activity.[2][5] The mechanism involves the disruption of the bacterial cell membrane by the cationic head group and the hydrophobic tail.[5] The antibacterial efficacy is known to increase with the length of the alkyl chain, up to a certain point.[6] This makes **tetraoctadecylammonium perchlorate** a candidate for investigation in the development of new antimicrobial agents, although its low water solubility would be a limiting factor for many applications.

Safety, Handling, and Hazard Mitigation

As a member of the perchlorate family of compounds, **tetraoctadecylammonium perchlorate** must be handled with the utmost care, as it is a powerful oxidizing agent.

Core Hazards:

- Oxidizing Agent: Perchlorate salts can intensify fires and may cause a fire or explosion when in contact with combustible materials.

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- Health Effects: Perchlorate is known to interfere with iodide uptake in the thyroid gland, which can disrupt thyroid hormone production.[7][8][9] This is a significant concern with chronic exposure.

- Irritant: Similar to other quaternary ammonium salts, it is expected to be an irritant to the skin, eyes, and respiratory system.[10]

Self-Validating Safety Protocol

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).

- Body Protection: A flame-retardant lab coat should be worn.

Engineering Controls:

- Ventilation: All handling should be performed in a well-ventilated chemical fume hood.

- Storage: Store in a cool, dry, well-ventilated area, segregated from all combustible materials, reducing agents, and acids.

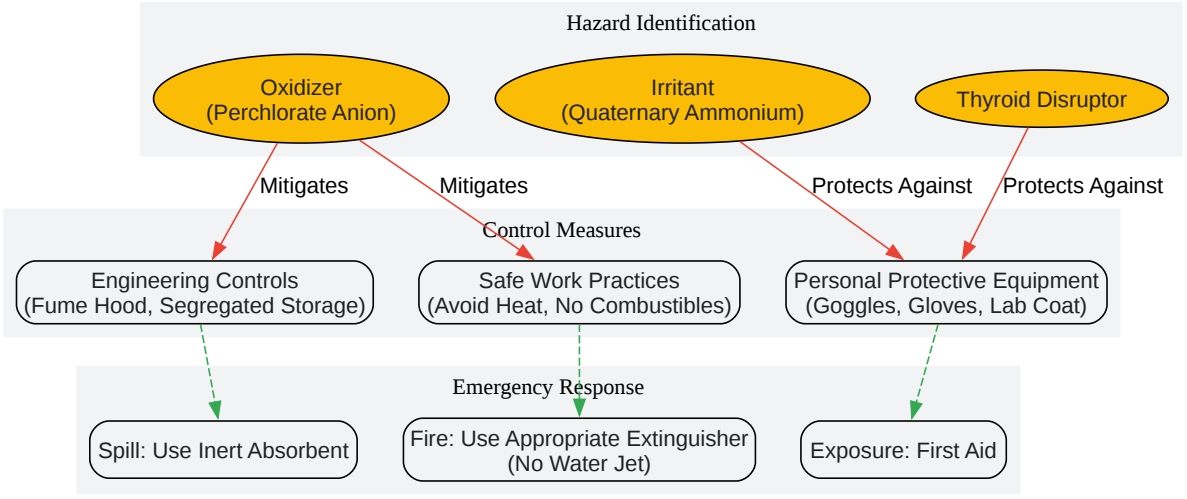
Handling and Disposal:

- Avoidance of Ignition Sources: Keep away from heat, sparks, and open flames.

- Spill Management: In the event of a spill, do not use combustible materials like paper towels for cleanup. Instead, use an inert absorbent (e.g., sand or vermiculite), collect it in a designated waste container, and decontaminate the area.

- Waste Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.

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Caption: Hazard mitigation pathway for **tetraoctadecylammonium perchlorate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetraoctadecylammonium Perchlorate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144048/docs#an-in-depth-technical-guide-to-tetraoctadecylammonium-perchlorate]

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